

An In-depth Technical Guide to the Physical and Chemical Properties of Disiloxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disiloxane

Cat. No.: B077578

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disiloxane ($\text{SiH}_3\text{OSiH}_3$), the simplest member of the siloxane family, is a colorless, pungent gas at standard conditions.^[1] It serves as a fundamental building block and reference compound for understanding the chemistry of silicones, a diverse class of polymers widely utilized in materials science, cosmetics, and medicine. This technical guide provides a comprehensive overview of the core physical and chemical properties of **disiloxane**, supported by quantitative data, detailed experimental methodologies, and visual representations of its structure and reactivity.

Physical Properties of Disiloxane

The physical characteristics of **disiloxane** are summarized in the table below, providing a clear comparison of its key properties.

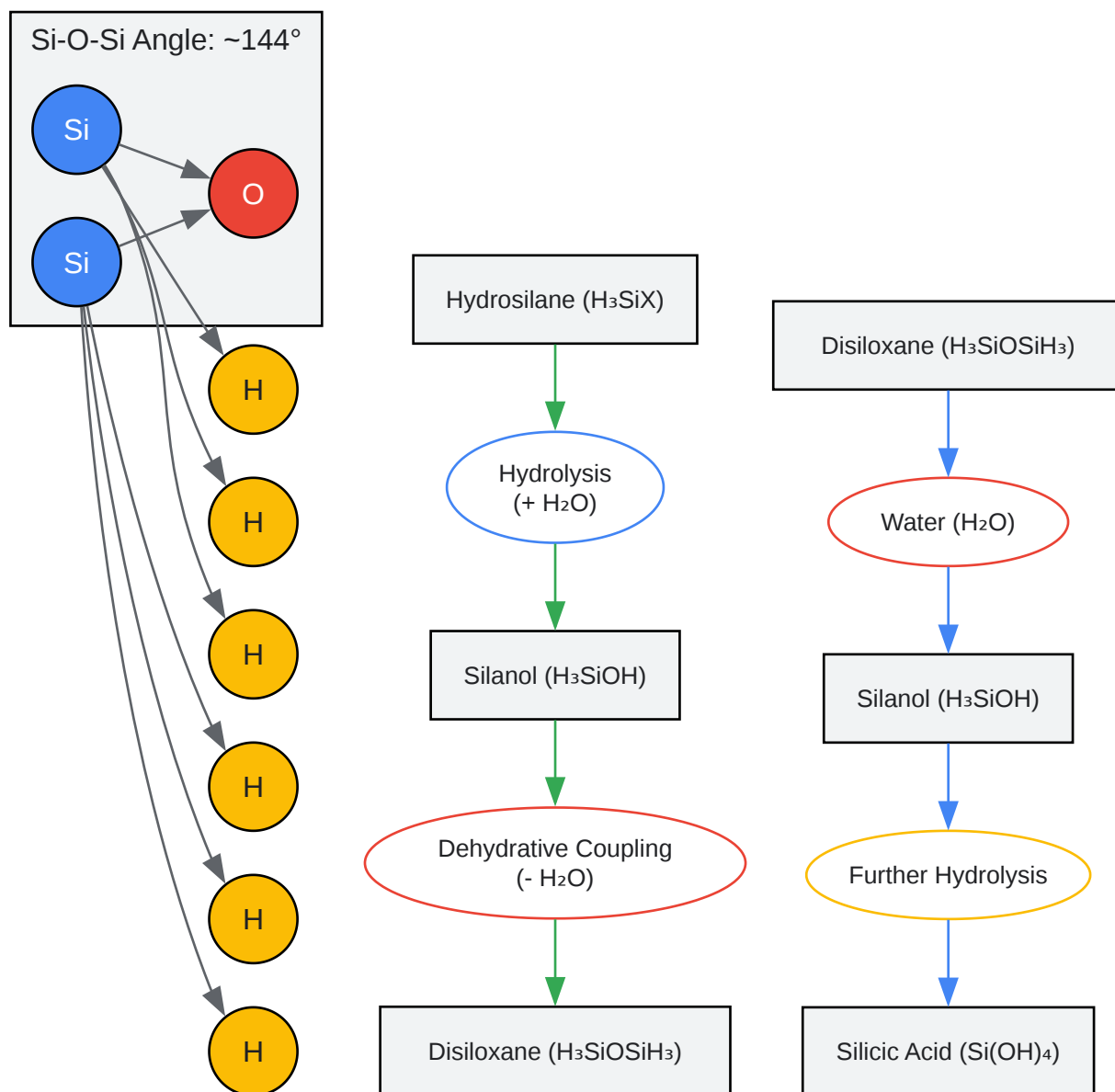
Property	Value	Units	Conditions
Molecular Formula	Si ₂ H ₆ O	-	-
Molar Mass	78.217	g·mol ⁻¹	-
Appearance	Colorless Gas	-	Standard Temperature and Pressure
Boiling Point	-15.2	°C	-
Melting Point	-144	°C	-
Density	0.881	g·cm ⁻³	at 80 °C
Dipole Moment	0.24	D	-
Standard Enthalpy of Formation (ΔfH°)	-598.3 ± 4.2	kJ·mol ⁻¹	Gaseous phase

Molecular Structure and Bonding

The molecular geometry of **disiloxane** has been a subject of significant interest due to its unusually large Si-O-Si bond angle compared to its carbon analog, dimethyl ether. This structural feature profoundly influences its chemical reactivity and physical properties.

Structural Parameter	Value	Units	Method
Si-O-Si Bond Angle	144.1 ± 0.8	°	Electron Diffraction (gas phase)[2]
Si-O-Si Bond Angle	142	°	X-ray Crystallography (solid state, 108 K)[1]
Si-O Bond Length	1.634 ± 0.002	Å	Electron Diffraction (gas phase)[2]
Si-H Bond Length	1.486 ± 0.010	Å	Electron Diffraction (gas phase)[2]

The wide Si-O-Si bond angle is attributed to a combination of factors, including π -backbonding from oxygen p-orbitals to silicon d-orbitals and negative hyperconjugation.[1] These interactions impart partial double bond character to the Si-O bond and reduce the basicity of the oxygen atom.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disiloxane - Wikipedia [en.wikipedia.org]
- 2. scispace.com [scispace.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Disiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077578#physical-and-chemical-properties-of-disiloxane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com